

An In-Depth Technical Guide to the Environmental Contamination Sources of ADONA

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Compound of Interest

Compound Name: ADONA

Cat. No.: B6596476

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Abstract

This technical guide provides a comprehensive overview of the environmental contamination sources of 4,8-dioxa-3H-perfluorononanoic acid (**ADONA**), a short-chain per- and polyfluoroalkyl substance (PFAS) utilized as a replacement for perfluorooctanoic acid (PFOA) in fluoropolymer manufacturing. The document details the industrial uses of **ADONA**, its physicochemical properties relevant to environmental fate, and summarizes available quantitative data on its presence in various environmental matrices. Furthermore, it outlines established analytical methodologies for **ADONA** detection and explores the current understanding of its toxicological profile and potential signaling pathway interactions. This guide is intended to serve as a core resource for researchers, scientists, and professionals in drug development engaged in the study of emerging environmental contaminants.

Introduction to ADONA

4,8-dioxa-3H-perfluorononanoic acid (**ADONA**) is a chemical compound used as a processing aid in the manufacturing of fluoropolymers, such as polytetrafluoroethylene (PTFE), renowned for their non-stick and water-repellent properties.^[1] Produced by 3M under its Dyneon™ brand, **ADONA** was introduced as a substitute for PFOA, a long-chain PFAS that has been largely phased out due to concerns over its persistence, bioaccumulation, and toxicity.^[2]

Structurally, **ADONA** is a polyfluorinated ether carboxylic acid. Unlike perfluorinated compounds, the presence of an ether linkage and a hydrogen atom makes it potentially more susceptible to degradation.[2] However, its fluorinated carbon chain still imparts the chemical stability and surfactant properties characteristic of PFAS.

Chemical and Physical Properties of **ADONA**

Property	Value	Reference
Molecular Formula	C7H2F12O4	--INVALID-LINK--
Molecular Weight	378.07 g/mol	--INVALID-LINK--
CAS Number	919005-14-4	--INVALID-LINK--
Appearance	Not specified	
Solubility	Sparingly soluble in chloroform, DMSO, and methanol	--INVALID-LINK--

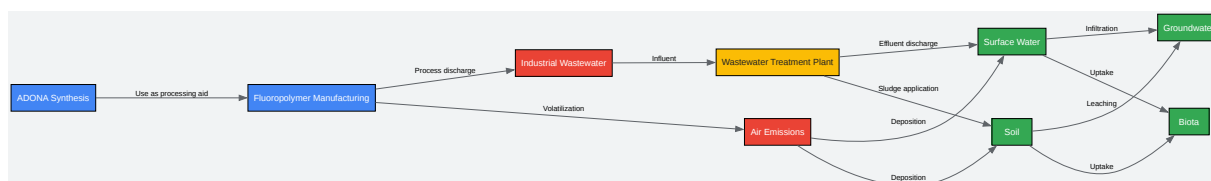
Environmental Contamination Sources

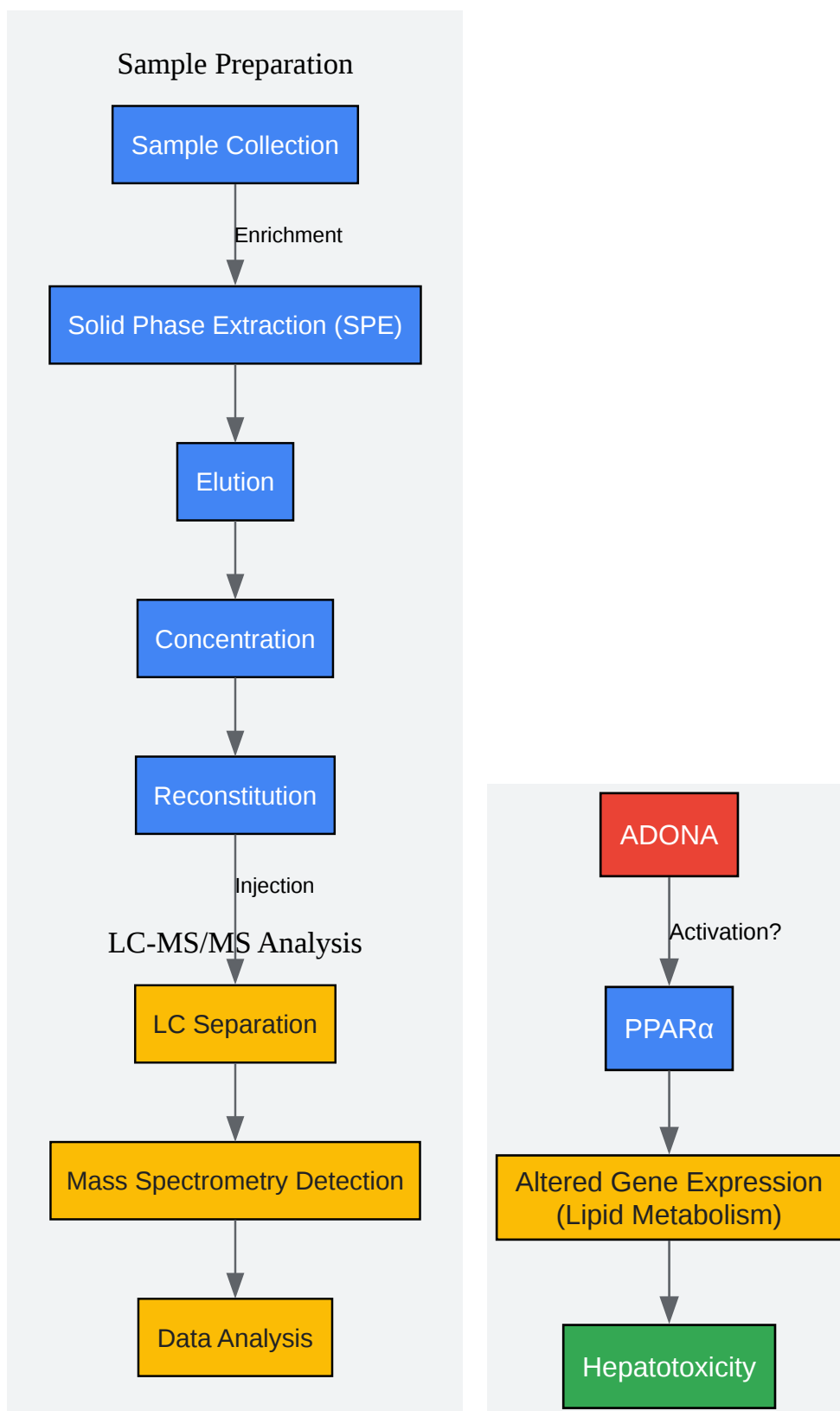
The primary source of **ADONA** in the environment is linked to its industrial production and use in fluoropolymer manufacturing.

Industrial Manufacturing and Processing

The synthesis and application of **ADONA** as a polymerization aid are the main points of its release into the environment. The manufacturing process itself can lead to discharges into wastewater and emissions into the air.

Logical Flow of **ADONA** from Production to Environmental Contamination





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References

- 1. esaa.org [esaa.org]
- 2. benchchem.com [benchchem.com]
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